

Essential Safety and Logistics for Handling Pat-505

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pat-505

Cat. No.: B609846

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **Pat-505**, a potent and selective autotaxin inhibitor for research purposes.

Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

Given that **Pat-505** is a potent bioactive small molecule, stringent PPE protocols are mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion. The following table summarizes the required PPE for handling **Pat-505**.

Operation	Required PPE	Specifications & Best Practices
Weighing & Aliquoting (Solid Form)	- Double Nitrile Gloves- Disposable Gown/Lab Coat- Chemical Splash Goggles- N95 Respirator	- Handle in a certified chemical fume hood or a ventilated balance enclosure.- Use anti-static weigh boats.- Change gloves immediately if contaminated.
Solution Preparation & Handling	- Double Nitrile Gloves- Disposable Gown/Lab Coat- Chemical Splash Goggles- Face Shield (if splash risk is high)	- Prepare solutions in a chemical fume hood.- Use luer-lock syringes to prevent needle dislodgement.- Clearly label all solutions with the compound name, concentration, solvent, and date.
General Laboratory Use	- Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields	- Always wear basic PPE when in the vicinity of Pat-505 handling.- Do not wear laboratory coats or gloves outside of the designated lab area.

II. Chemical and Physical Properties

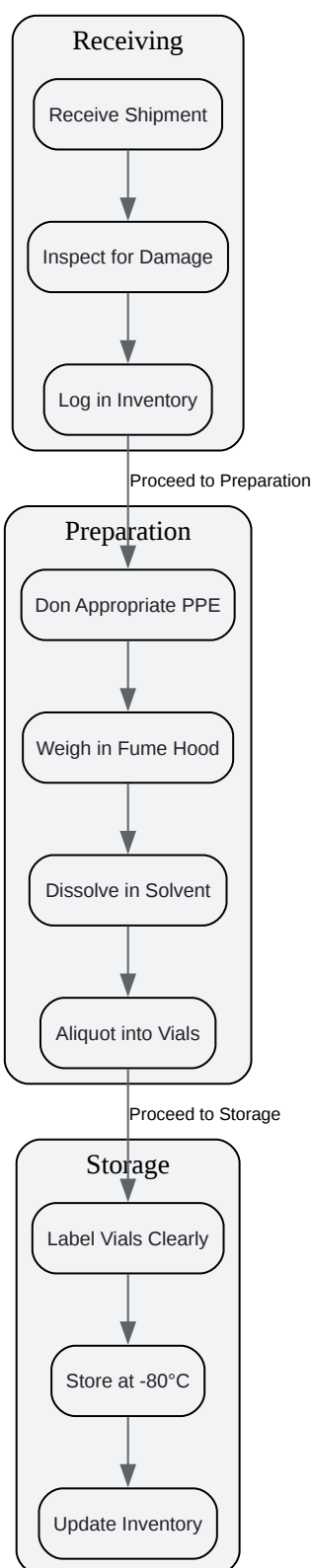
A summary of the key chemical and physical properties of **Pat-505** is provided below for quick reference.

Property	Value
Chemical Formula	$C_{23}H_{18}ClF_2N_3O_2S$
Molecular Weight	473.93 g/mol
Appearance	Crystalline solid
Storage (Solid)	-20°C for long-term storage
Storage (In solution)	Aliquot and store at -80°C to minimize freeze-thaw cycles

Experimental Protocols & Workflows

A. Standard Operating Procedure for Handling Pat-505

The following workflow outlines the standard procedure for safely handling **Pat-505** from receipt to storage.

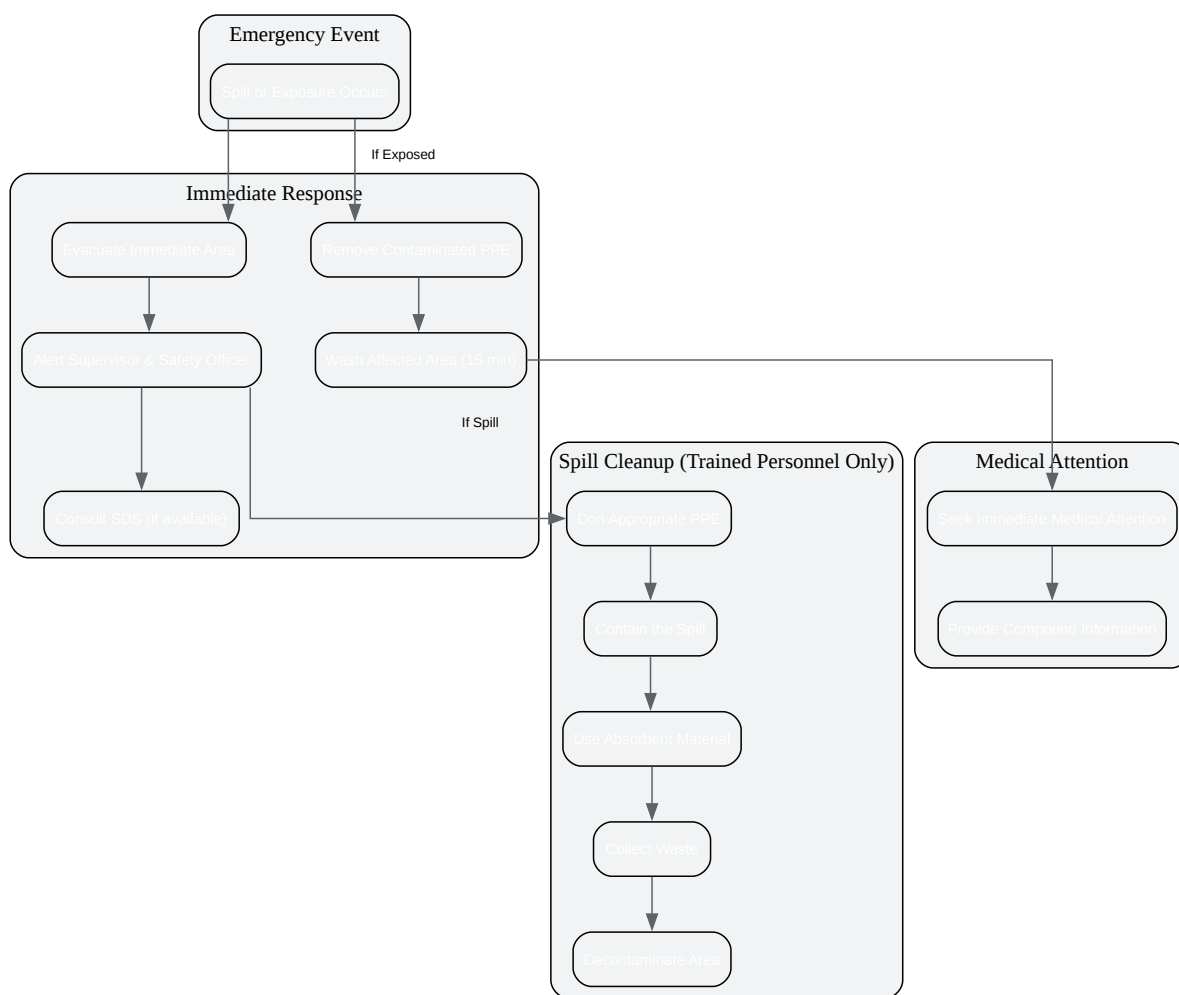


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Caption: Workflow for receiving, preparing, and storing **Pat-505**.

B. Emergency Response Protocol

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.



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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Pat-505]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609846#personal-protective-equipment-for-handling-pat-505]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com